Application Notes and Protocols for Protein Labeling with AZD-PEG2-Azide

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Compound of Interest

Compound Name:	*AZD-PEG2-Azide*
Cat. No.:	*B15551855*

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These application notes provide a detailed guide for utilizing **AZD-PEG2-Azide**, a bifunctional linker, for the covalent modification of proteins and subsequent bio-orthogonal labeling via click chemistry. This two-step methodology facilitates the precise introduction of an azide moiety onto a protein of interest. This azide group can then be selectively reacted with an alkyne or cyclooctyne-containing molecule for a variety of downstream applications, including protein tracking, visualization, and target identification and validation.

Introduction to **AZD-PEG2-Azide** and Click Chemistry

AZD-PEG2-Azide is a chemical probe featuring a short polyethylene glycol (PEG) spacer that enhances solubility and minimizes steric hindrance. It is presumed to be a derivative of an "AZD" compound, potentially a tool for identifying protein targets of a specific inhibitor from AstraZeneca's pipeline, such as the ATR inhibitor Ceralasertib (AZD6738). One end of the molecule contains a reactive group for covalent attachment to proteins, while the other end presents an azide group. This azide serves as a bio-orthogonal handle, meaning it does not react with native biological molecules.[1]

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The azide group can be specifically ligated to a complementary alkyne-containing molecule through "click chemistry".[2][3] This set of reactions is powerful and highly efficient, offering rapid, specific, and high-yielding conjugation under mild, aqueous conditions.[1][3] The two primary forms of azide-alkyne click chemistry used for protein labeling are:

- Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC): This highly efficient reaction forms a stable triazole linkage. However, the requisite copper catalyst can be toxic to living cells, making it more suitable for in vitro applications.[1]
- Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC): This is a copper-free version of click chemistry, making it ideal for labeling proteins in living cells.[1][4]

Data Presentation: Quantitative Parameters for Azide Labeling

The efficiency of labeling proteins with an azido-PEG linker is influenced by factors such as protein concentration, the molar ratio of the reagent to the protein, buffer composition, and incubation time and temperature.[5] The following tables provide representative data for typical labeling experiments.

Table 1: Azide Functionalization Efficiency[1]

Protein	Protein Concentration (mg/mL)	Molar Excess of Azido-PEG-NHS Ester	Degree of Labeling (Azides/Protein)
IgG	5	10x	2-4
IgG	5	20x	4-6
BSA	10	10x	3-5
BSA	10	20x	6-9

Degree of Labeling (DoL) is determined by mass spectrometry.

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Table 2: Click Chemistry Reaction Parameters

Reaction Type	Reagents	Typical Reaction Time	Key Advantages
CuAAC	Azide-labeled protein, alkyne-probe, $CuSO_4$, Sodium Ascorbate, Ligand (e.g., THPTA)	1-4 hours	High efficiency, rapid kinetics
SPAAC	Azide-labeled protein, cyclooctyne-probe (e.g., DBCO, BCN)	1-12 hours	Biocompatible, no cytotoxic copper catalyst

Experimental Protocols

Protocol 1: Protein Labeling with **AZD-PEG2-Azide** (via NHS Ester Chemistry)

This protocol describes the initial labeling of a protein with an Azido-PEG-NHS ester by targeting primary amines (lysine residues and the N-terminus).

Materials and Reagents:

- Protein of interest
- Azido-PEG2-NHS Ester
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate Buffered Saline (PBS), pH 7.4
- Desalting columns (e.g., Zeba™ Spin Desalting Columns, 7K MWCO)
- Reaction tubes

Procedure:

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- Protein Preparation: Dissolve the protein in PBS, pH 7.4, at a concentration of 1-5 mg/mL. Ensure the buffer is free of primary amines (e.g., Tris), which would compete with the protein for reaction with the NHS ester.[5]
- Reagent Preparation: Immediately before use, prepare a 10 mM stock solution of Azido-PEG2-NHS Ester in anhydrous DMSO.[5]
- Labeling Reaction:
  - Calculate the volume of the azide-NHS ester stock solution needed for the desired molar excess (e.g., 20-fold).[6]
  - Add the calculated volume of the azide-NHS ester stock solution to the protein solution.
  - Mix gently and incubate for 1 hour at room temperature.[5]
- Purification: Remove excess, unreacted Azido-PEG2-NHS Ester using a desalting column or dialysis against PBS.[5]
- Characterization and Storage:
  - Determine the concentration of the purified azide-labeled protein using a standard protein assay (e.g., BCA assay).[5]
  - If desired, determine the degree of labeling (DOL) using mass spectrometry.[5]
  - Store the azide-labeled protein at 4°C for short-term use or at -20°C to -80°C for long-term storage.[5]

Protocol 2: Copper-Catalyzed Click Chemistry (CuAAC) for Labeled Protein Conjugation

This protocol outlines the conjugation of an alkyne-containing reporter molecule (e.g., a fluorophore or biotin) to the azide-labeled protein.

Materials:

- Azide-functionalized protein

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- Alkyne-containing reporter molecule
- Copper(II) Sulfate ($CuSO_4$)
- Sodium Ascorbate
- Copper ligand (e.g., THPTA)
- PBS buffer, pH 7.4

Procedure:

- Prepare Reagents:
  - Prepare a 10 mM stock solution of the alkyne-reporter in DMSO.
  - Prepare a 50 mM solution of $CuSO_4$ in water.[6]
  - Prepare a 500 mM solution of Sodium Ascorbate in water (prepare fresh).[6]
  - Prepare a 100 mM stock solution of the copper ligand in water.[6]
- Click Reaction:
  - In a microcentrifuge tube, combine the azide-labeled protein with a 2-5 fold molar excess of the alkyne-reporter molecule.
  - Add the catalyst components to the protein-alkyne mixture in the following order, vortexing gently after each addition:
    - Copper ligand (to a final concentration of 1 mM)[6]
    - $CuSO_4$ (to a final concentration of 1 mM)[1][6]
    - Sodium Ascorbate (to a final concentration of 5 mM)[6]
- Incubation: Incubate the reaction for 1-4 hours at room temperature.[1]

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- Purification: Purify the labeled protein using a desalting column or dialysis to remove the catalyst and excess reagents.[1]

Protocol 3: Strain-Promoted Azide-Alkyne Click Chemistry (SPAAC)

This protocol is for the copper-free conjugation of a cyclooctyne-containing reporter to the azide-labeled protein and is suitable for live-cell labeling.

Materials:

- Azide-functionalized protein or cells treated with a metabolic azide label
- Cyclooctyne-containing molecule (e.g., DBCO-dye, BCN-biotin)
- PBS buffer, pH 7.4

Procedure:

- Prepare Reagents: Prepare a stock solution of the cyclooctyne-containing molecule in DMSO or an appropriate solvent.
- Reaction: In a microcentrifuge tube, combine the azide-functionalized protein with a 2-5 fold molar excess of the cyclooctyne-containing molecule.[1]
- Incubation: Incubate the reaction mixture for 1-12 hours at room temperature or 37°C. Reaction times may vary depending on the specific cyclooctyne and protein.[1]
- Purification: Purify the labeled protein using dialysis or a desalting column to remove any unreacted cyclooctyne reagent.[1]

Mandatory Visualizations

ATR Signaling Pathway

The Ataxia Telangiectasia and Rad3-related (ATR) kinase is a master regulator of the DNA damage response.[7] It is activated by a wide range of DNA damage and replication stress,

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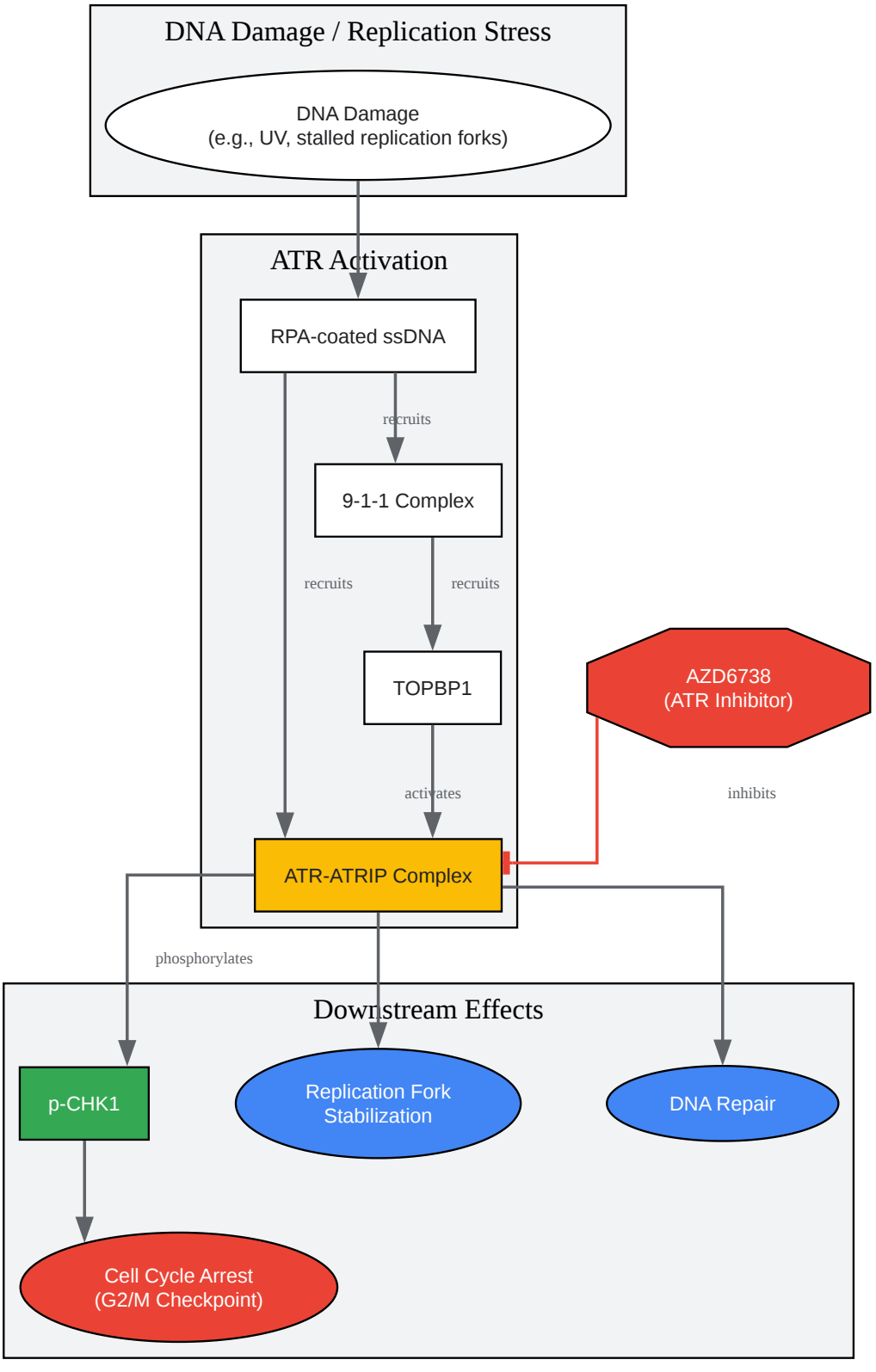
subsequently phosphorylating multiple substrates, including Chk1, to control cell cycle progression, replication fork stability, and DNA repair.[7]



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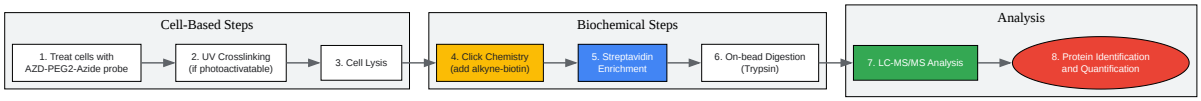
Caption: The ATR signaling pathway in response to DNA damage.

Experimental Workflow for Target Identification

The following workflow outlines the key steps for identifying the protein targets of an inhibitor using a clickable probe like **AZD-PEG2-Azide**, followed by mass spectrometry-based proteomic analysis.



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Caption: Workflow for target identification using a clickable probe.

Click Chemistry Reaction Pathways

This diagram illustrates the two main pathways for click chemistry-based protein labeling.

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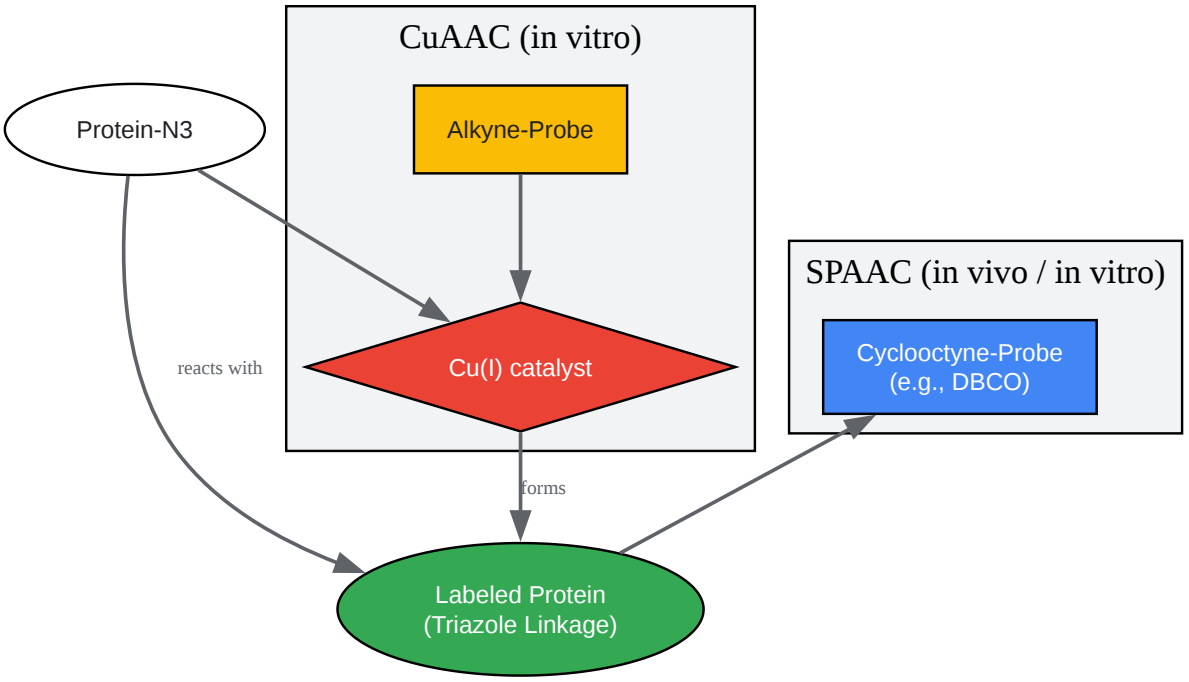

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Caption: Comparison of CuAAC and SPAAC pathways for protein labeling.

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